

4-(2-Phenylpropan-2-yl)aniline hydrochloride

CAS number 1416354-38-5

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Compound of Interest

Compound Name: 4-(2-Phenylpropan-2-yl)aniline
hydrochloride

Cat. No.: B1454974

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An In-Depth Technical Guide to **4-(2-Phenylpropan-2-yl)aniline Hydrochloride** for Advanced Research

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals interested in the chemical intermediate **4-(2-Phenylpropan-2-yl)aniline hydrochloride** (CAS Number: 1416354-38-5). This document provides an in-depth exploration of its chemical identity, a robust synthesis protocol with mechanistic insights, detailed analytical methodologies, and a discussion of its potential applications in medicinal chemistry and materials science.

Compound Identity and Physicochemical Properties

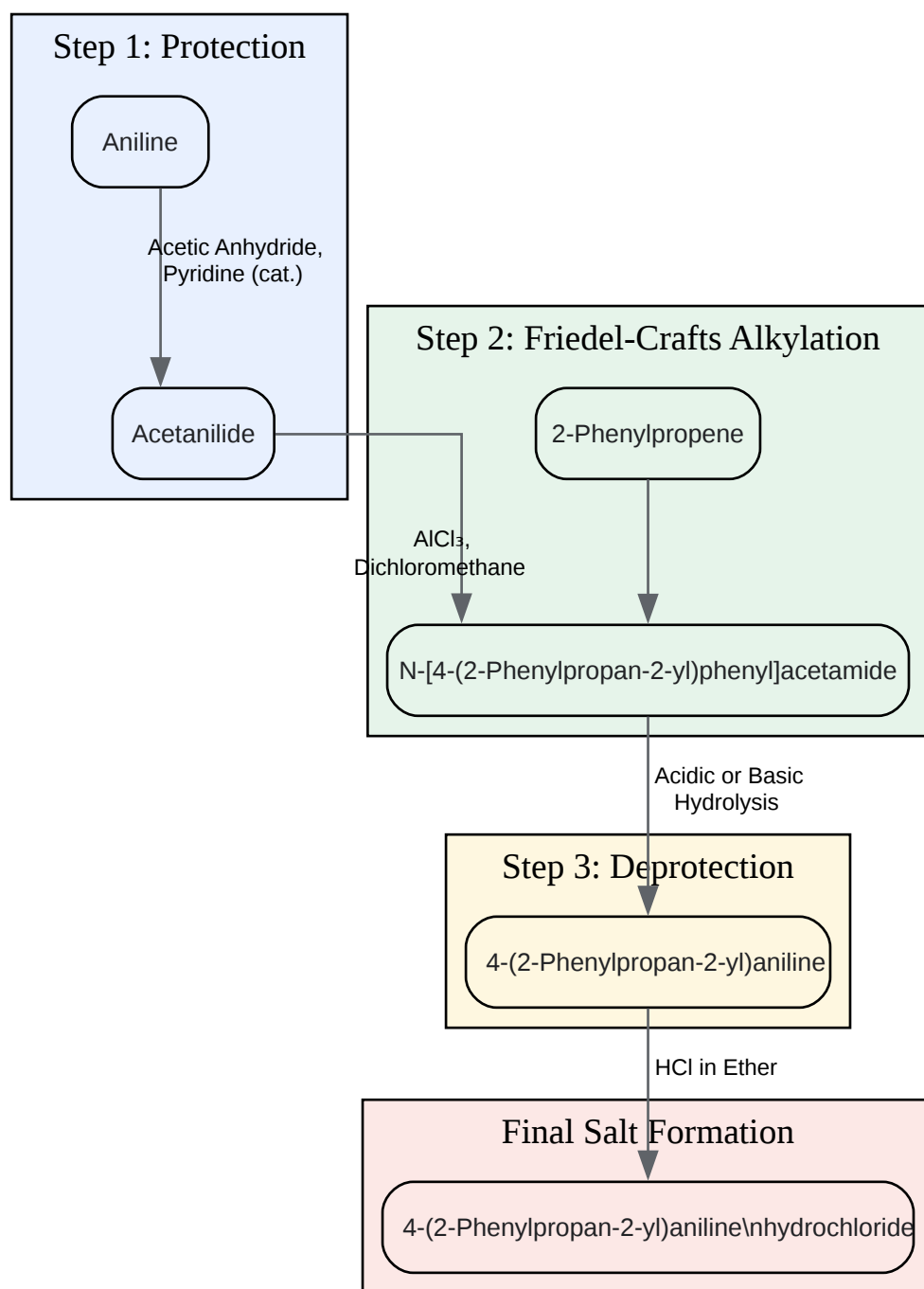
4-(2-Phenylpropan-2-yl)aniline, commonly known as 4-cumylaniline, is an aromatic amine. The hydrochloride salt is often prepared to enhance its stability and aqueous solubility, making it more amenable for use in various research and development applications.

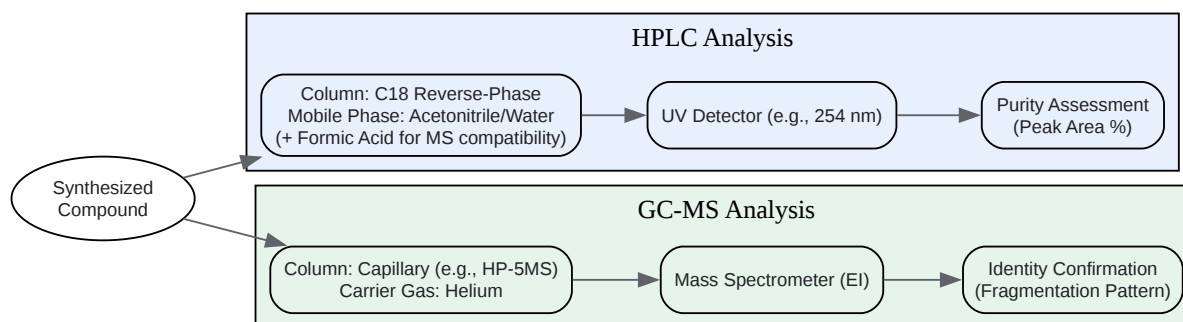
Table 1: Core Physicochemical Properties

Property	Value	Source(s)
IUPAC Name	4-(2-Phenylpropan-2-yl)aniline hydrochloride	AK Scientific, Inc.[1]
CAS Number	1416354-38-5	AK Scientific, Inc.[1]
Molecular Formula	C ₁₅ H ₁₈ ClN	AK Scientific, Inc.[2]
Molecular Weight	247.76 g/mol	AK Scientific, Inc.[2]
Appearance	Solid / White powder	AK Scientific, Inc.[2], Zhejiang Jiuzhou Chem Co.,Ltd[3]
Purity	Typically ≥98%	AK Scientific, Inc.[2]
Free Base CAS	643-28-7 (4-(2-Phenylpropan-2-yl)aniline)	PubChem[4]
Free Base Formula	C ₁₅ H ₁₇ N	PubChem[4]
Free Base MW	211.30 g/mol	PubChem[4]

Strategic Synthesis: A Three-Step Approach

The synthesis of 4-(2-phenylpropan-2-yl)aniline is most effectively achieved via a protected Friedel-Crafts alkylation strategy. Direct alkylation of aniline is problematic because the amino group (-NH₂) is a Lewis base that reacts with the Lewis acid catalyst (e.g., AlCl₃), forming a deactivated complex that inhibits the desired electrophilic aromatic substitution.[5][6] To circumvent this, a three-step synthesis is employed: protection of the amino group, Friedel-Crafts alkylation, and subsequent deprotection.





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